

# Technical Guide: Physicochemical Properties of 4-Bromo-4'-methoxybiphenyl

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## Compound of Interest

Compound Name: 4-Bromo-4'-methoxybiphenyl

Cat. No.: B1277834

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This technical guide provides a detailed overview of the melting and boiling points of **4-Bromo-4'-methoxybiphenyl**, a crucial biphenyl derivative in synthetic organic chemistry and materials science. This document outlines its key physical properties, standardized experimental protocols for their determination, and a visual workflow to ensure accurate and reproducible measurements.

## Data Presentation: Physical Properties

The quantitative data for **4-Bromo-4'-methoxybiphenyl** is summarized in the table below. For comparative context, data for related, structurally similar compounds are also included.

Compound	Molecular Formula	Molecular Weight ( g/mol )	Melting Point (°C)	Boiling Point (°C)
4-Bromo-4'-methoxybiphenyl	C <sub>13</sub> H <sub>11</sub> BrO	263.13[1][2][3]	143-145 (lit.)[1]	0 (reported, likely erroneous)[2][4]
4-Methoxybiphenyl	C <sub>13</sub> H <sub>12</sub> O	184.23	90	157 @ 10 mmHg
4-Bromobiphenyl	C <sub>12</sub> H <sub>9</sub> Br	233.10	82-86 (lit.)	310 (lit.)

Note on Boiling Point: The reported boiling point of 0°C for **4-Bromo-4'-methoxybiphenyl** is inconsistent with its molecular structure and high melting point, suggesting a database error.[2]  
[4] Based on the boiling points of the structurally related compounds, 4-bromobiphenyl and 4-methoxybiphenyl, the actual boiling point of **4-Bromo-4'-methoxybiphenyl** at atmospheric pressure is expected to be significantly above 300°C. Due to the high temperature required, it would likely be determined under reduced pressure to prevent thermal decomposition.

## Experimental Protocols

Accurate determination of physical properties such as melting and boiling points is fundamental for compound identification and purity assessment.

### Melting Point Determination of a Crystalline Solid

The melting point of a pure crystalline solid is a sharp, well-defined temperature range at which the substance transitions from a solid to a liquid. Impurities typically depress and broaden this range. The capillary method is a standard and reliable technique.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or DigiMelt)
- Glass capillary tubes (sealed at one end)
- Mortar and pestle
- Spatula
- Watch glass or weighing paper

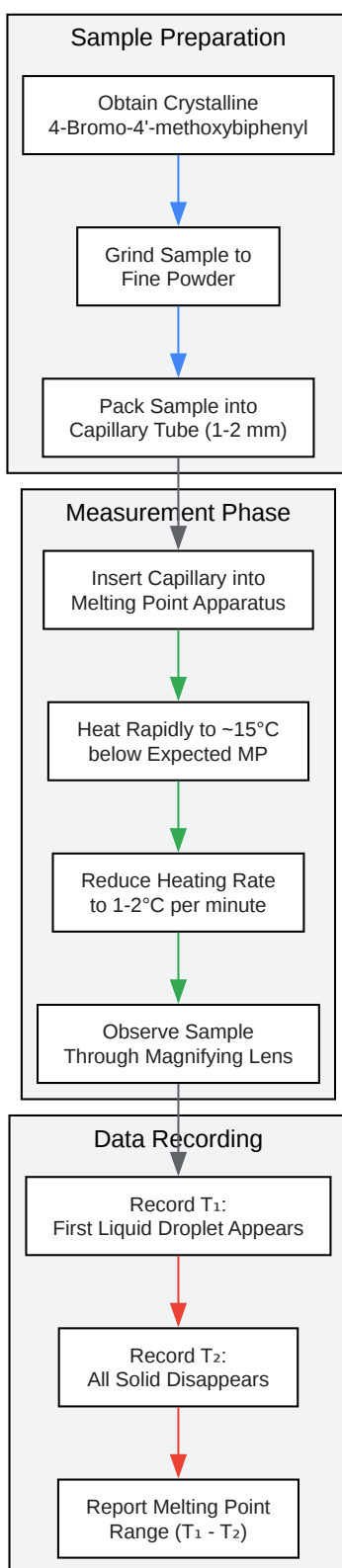
Procedure:

- Sample Preparation: Ensure the **4-Bromo-4'-methoxybiphenyl** sample is a fine, homogeneous powder. If the crystals are large, gently grind them using a clean, dry mortar and pestle. The sample must be completely dry, as moisture can depress the melting point.
- Packing the Capillary Tube:

- Place a small amount of the powdered sample onto a watch glass.
- Press the open end of a capillary tube into the powder, forcing a small amount of the sample into the tube.
- Invert the tube and tap its sealed end gently on a hard surface to compact the solid at the bottom. The packed sample height should be approximately 1-2 mm for optimal heat transfer.
- Measurement:
  - Place the packed capillary tube into the heating block of the melting point apparatus.
  - If the approximate melting point is unknown, a rapid preliminary heating (e.g., 10-20°C per minute) can be performed to get an estimate.
  - For an accurate measurement, set the apparatus to heat rapidly to a temperature about 10-15°C below the expected melting point.
  - Then, reduce the heating rate to 1-2°C per minute to allow for thermal equilibrium between the sample and the thermometer.
- Data Recording:
  - Record the temperature at which the first drop of liquid appears (the beginning of the melting range).
  - Record the temperature at which the last crystal melts and the entire sample is in a liquid state (the end of the melting range).
  - For a pure compound, this range should be narrow (0.5-2°C).

## Visualization of Experimental Workflow

The following diagram illustrates the standard workflow for determining the melting point of **4-Bromo-4'-methoxybiphenyl** using the capillary method.



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Caption: Workflow for Melting Point Determination.

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## References

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